

# commercial suppliers of 4-Amino-3-ethylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Amino-3-ethylbenzonitrile

Cat. No.: B064667

[Get Quote](#)

## An In-Depth Technical Guide to the Commercial Sourcing and Application of 4-Amino-3-ethylbenzonitrile

For researchers, scientists, and drug development professionals, the procurement of high-quality chemical intermediates is a critical, yet often overlooked, step in the discovery pipeline. The integrity of a multi-step synthesis or a biological screen is predicated on the purity and reliability of its starting materials. This guide provides a senior application scientist's perspective on **4-Amino-3-ethylbenzonitrile**, a key building block in modern chemistry. We will move beyond a simple supplier list to discuss the technical rationale for supplier selection, quality control, safe handling, and a practical application workflow.

## Chemical Identity and Significance

**4-Amino-3-ethylbenzonitrile** (CAS No: 170230-87-2) is an aromatic nitrile featuring both an amine and an ethyl substituent on the benzene ring.<sup>[1]</sup> This specific arrangement of functional groups makes it a versatile intermediate in organic synthesis.

- Molecular Formula: C<sub>9</sub>H<sub>10</sub>N<sub>2</sub><sup>[1][2]</sup>
- Molecular Weight: 146.19 g/mol <sup>[1][2]</sup>
- Core Applications: Its primary utility lies in serving as a foundational scaffold for more complex molecules. It is a key intermediate in the synthesis of various pharmaceutical compounds, particularly those targeting central nervous system disorders, and is also used

in the development of dyes and agrochemicals.[2] The nitrile group can act as a precursor to other functional groups or as a key binding element in drug-target interactions, while the amino group provides a reactive handle for a wide range of chemical transformations.[3]

## Commercial Supplier Landscape

The selection of a commercial supplier should be driven by a combination of purity, availability, documentation, and cost. Below is a comparative analysis of several known suppliers of **4-Amino-3-ethylbenzonitrile**.

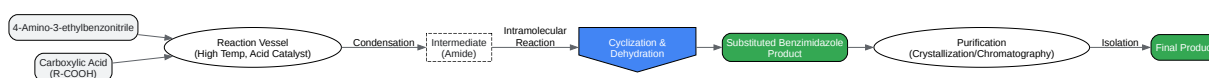
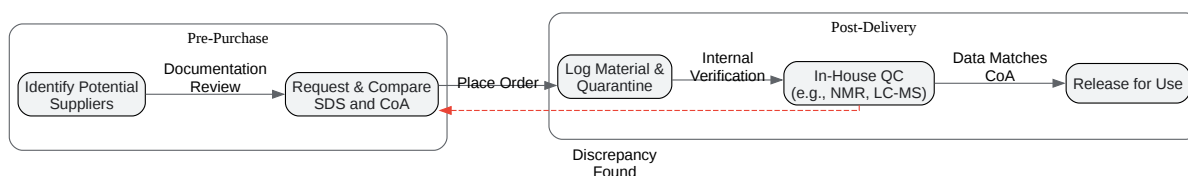
Supplier	Product Number(s)	Purity	Available Quantities	CAS Number
Thermo Scientific Chemicals	L1073203, L1073206	96%	1 g, 5 g	170230-87-2
ChemUniverse	P71376	98%	100 mg, 250 mg, 1 g	170230-87-2
BLD Pharm	BD109866	Not specified	Custom	170230-87-2

Table 1: Comparative summary of commercial suppliers for **4-Amino-3-ethylbenzonitrile**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Expert Insight: The stated purity is a primary sorting criterion. For initial small-scale synthesis and proof-of-concept work, a 96% purity from a reputable supplier like Thermo Scientific may be sufficient.[\[4\]](#)[\[5\]](#)[\[6\]](#) However, for late-stage development, cGMP (Current Good Manufacturing Practice) synthesis, or sensitive catalytic reactions, sourcing a higher purity grade (e.g., 98% from ChemUniverse) or requesting a custom synthesis with specific impurity profiling from a supplier like BLD Pharm would be the logical next step.[\[7\]](#)[\[8\]](#)

## The Scientist's Procurement Protocol: A Self-Validating System

Trust in a chemical intermediate is not assumed; it is verified. The following workflow ensures that the material received is suitable for its intended use, creating a self-validating system for your research.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of a benzimidazole derivative.

#### Experimental Protocol (General Steps):

- **Reagent Preparation:** In a round-bottom flask equipped with a reflux condenser, dissolve 1.0 equivalent of **4-Amino-3-ethylbenzonitrile** in a high-boiling polar solvent (e.g., polyphosphoric acid or Eaton's reagent).
- **Reaction Initiation:** Add 1.1 equivalents of the desired carboxylic acid (R-COOH) to the solution.
- **Thermal Cyclization:** Heat the reaction mixture to a high temperature (typically >150 °C) for several hours. The causality here is that the high temperature is required to drive the condensation and subsequent intramolecular cyclization/dehydration to form the stable aromatic benzimidazole ring.
- **Workup:** After cooling, the reaction is quenched by carefully pouring the mixture into a beaker of ice water. The resulting precipitate is collected by vacuum filtration.

- Purification: The crude solid is purified by recrystallization from a suitable solvent (e.g., ethanol/water) or by column chromatography to yield the final product. The choice of purification method depends on the polarity and crystallinity of the target compound.

This guide provides a framework for the intelligent sourcing and application of **4-Amino-3-ethylbenzonitrile**. By integrating rigorous supplier evaluation, in-house verification, and strict safety protocols, researchers can ensure the integrity of their scientific endeavors from the very first step.

## References

- **4-Amino-3-ethylbenzonitrile** - MySkinRecipes. MySkinRecipes. [Link]
- **4-Amino-3-ethylbenzonitrile** | C<sub>9</sub>H<sub>10</sub>N<sub>2</sub> | CID 2735330.
- **4-AMINO-3-ETHYLBENZONITRILE** [P71376]. ChemUniverse. [Link]
- 4-Amino-3-methylbenzonitrile | C<sub>8</sub>H<sub>8</sub>N<sub>2</sub> | CID 7010316.
- Aminobenzonitrile - C<sub>7</sub>H<sub>6</sub>N<sub>2</sub> Latest Price, Manufacturers & Suppliers. IndiaMART. [Link]
- Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-Amino-3-ethylbenzonitrile | C<sub>9</sub>H<sub>10</sub>N<sub>2</sub> | CID 2735330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Amino-3-ethylbenzonitrile [myskinrecipes.com]
- 3. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4-Amino-3-ethylbenzonitrile, 96% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. 4-Amino-3-ethylbenzonitrile, 96% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. 4-Amino-3-ethylbenzonitrile, 96% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]

- 7. chemuniverse.com [chemuniverse.com]
- 8. 170230-87-2|4-Amino-3-ethylbenzonitrile|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [commercial suppliers of 4-Amino-3-ethylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064667#commercial-suppliers-of-4-amino-3-ethylbenzonitrile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)